

# An In-depth Technical Guide to 3,4-Dimethylmethcathinone (3,4-DMMC)

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## Compound of Interest

Compound Name: 3,4-Dimethylmethcathinone

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## Abstract

**3,4-Dimethylmethcathinone** (3,4-DMMC) is a synthetic stimulant of the cathinone class, structurally related to mephedrone (4-methylmethcathinone).[1][2] First identified in the designer drug market in 2010, it emerged as an alternative to other illicit stimulants.[1] This guide provides a comprehensive technical overview of 3,4-DMMC, encompassing its chemical structure, physicochemical properties, pharmacological mechanisms, metabolic fate, and toxicological profile. Detailed analytical methodologies for its identification and quantification are also presented, alongside a representative synthetic protocol. This document is intended to serve as a crucial resource for researchers and professionals in the fields of pharmacology, toxicology, and forensic science.

## Chemical Identity and Physicochemical Properties

3,4-DMMC is a chiral compound, existing as a racemic mixture of two enantiomers. It belongs to the  $\beta$ -ketoamphetamine family, characterized by a phenethylamine core with a ketone group at the beta position and a methylamino group.[2] The defining feature of 3,4-DMMC is the presence of two methyl groups at the 3 and 4 positions of the phenyl ring.

Property	Value	Source
IUPAC Name	( $\pm$ )-1-(3,4-Dimethylphenyl)-2-(methylamino)propan-1-one	<a href="#">[1]</a>
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	<a href="#">[1]</a>
Molar Mass	191.274 g·mol <sup>-1</sup>	<a href="#">[1]</a>
CAS Number	1082110-00-6	<a href="#">[1]</a>
Appearance	Crystalline solid	<a href="#">[3]</a>
Purity (as hydrochloride)	≥98%	<a href="#">[3]</a>
Solubility (hydrochloride)	DMF: 10 mg/ml, DMSO: 20 mg/ml, Ethanol: 20 mg/ml	<a href="#">[4]</a>

## Synthesis of 3,4-Dimethylmethcathinone

The synthesis of 3,4-DMMC can be achieved through a multi-step process starting from 1,2-dimethyl-4-bromobenzene. The following protocol is a representative method for its preparation for research and analytical purposes.

## Experimental Protocol: Synthesis of 3,4-DMMC Hydrochloride

### Step 1: Grignard Reaction to form 1-(3,4-Dimethylphenyl)propan-1-one

- In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are reacted with 1,2-dimethyl-4-bromobenzene in anhydrous diethyl ether to form the corresponding Grignard reagent.
- Propionitrile is then added dropwise to the Grignard reagent at a controlled temperature.
- The reaction mixture is subsequently hydrolyzed with an aqueous solution of a weak acid to yield 1-(3,4-dimethylphenyl)propan-1-one.

### Step 2: $\alpha$ -Bromination

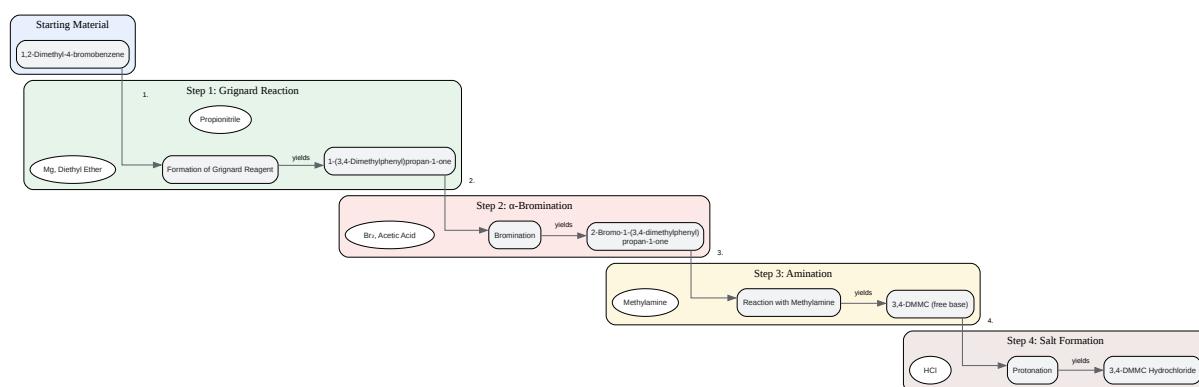
- The resulting ketone is dissolved in a suitable solvent, such as glacial acetic acid.
- A solution of bromine in the same solvent is added dropwise with stirring.
- The reaction is monitored until completion, and the solvent is removed under reduced pressure to yield 2-bromo-1-(3,4-dimethylphenyl)propan-1-one.

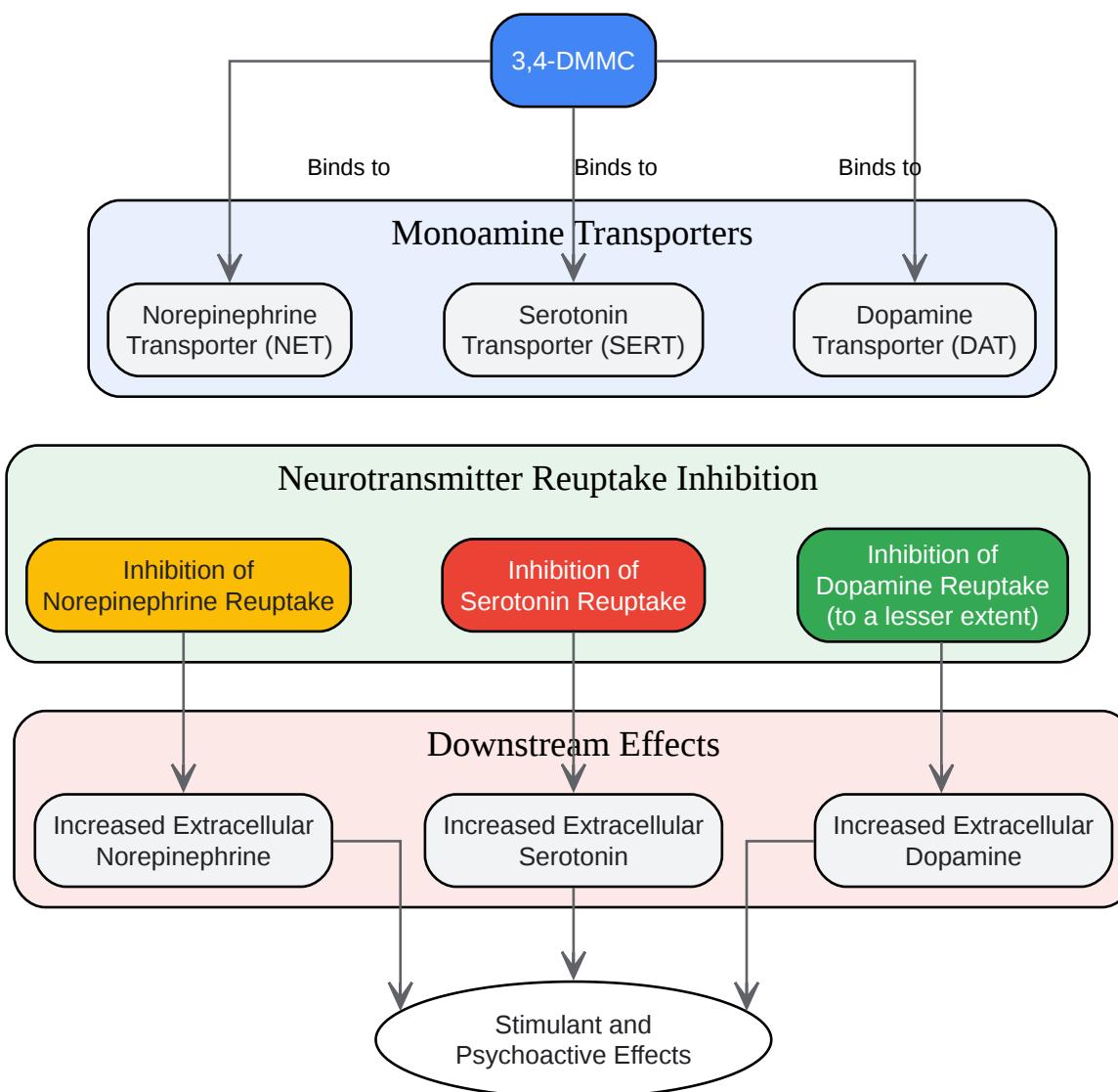
#### Step 3: Amination

- The  $\alpha$ -bromoketone is dissolved in an appropriate solvent, and an excess of methylamine is added.
- The reaction is stirred at room temperature until the starting material is consumed.
- The reaction mixture is then worked up to isolate the free base of 3,4-DMMC.

#### Step 4: Salt Formation

- The purified 3,4-DMMC free base is dissolved in a suitable solvent, such as diethyl ether.
- A solution of hydrochloric acid in the same solvent is added dropwise with stirring to precipitate 3,4-DMMC hydrochloride.
- The resulting solid is collected by filtration, washed with cold solvent, and dried under vacuum.





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## References

- 1. dea.gov [dea.gov]
- 2. 3,4-Dimethylmethcathinone - Wikipedia [en.wikipedia.org]

- 3. caymanchem.com [caymanchem.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,4-Dimethylmethcathinone (3,4-DMMC)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1649914#chemical-structure-and-properties-of-3-4-dmmc>

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